

# 2-Methoxypropyl acetate chemical properties and structure

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## Compound of Interest

Compound Name: 2-Methoxypropyl acetate

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An In-depth Technical Guide to **2-Methoxypropyl Acetate**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **2-methoxypropyl acetate**. The information is curated for researchers, scientists, and professionals in drug development, presenting quantitative data in accessible formats, detailing experimental protocols, and visualizing key processes.

## Chemical Structure and Identification

**2-Methoxypropyl acetate**, also known as propylene glycol methyl ether acetate (PGMEA)  $\beta$ -isomer, is an organic solvent.<sup>[1]</sup> Its chemical structure consists of a propyl chain with a methoxy group on the second carbon and an acetate group on the first carbon.<sup>[2]</sup>

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	2-methoxypropyl acetate[3]
CAS Number	70657-70-4[4]
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>3</sub> [4]
Molecular Weight	132.16 g/mol [4]
SMILES	CC(COC(=O)C)OC[4]
InChI Key	BTZVKSVLFLRBRE-UHFFFAOYSA-N[5]
Synonyms	2-methoxy-1-propyl acetate, β-PGMEA, Acetic acid 2-methoxypropyl ester[1]

## Physicochemical Properties

**2-Methoxypropyl acetate** is a colorless liquid with a mild, pleasant odor.[6][7] It is a moderately volatile solvent.[6]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless liquid[8]
Odor	Mild, fruity, ether-like[8]
Boiling Point	145-147 °C[8]
Melting Point	-67 °C[8]
Density	0.965 - 0.970 g/cm <sup>3</sup> at 20-25 °C[8]
Flash Point	42 - 49 °C[8]
Vapor Pressure	3.1 - 3.7 mmHg at 20 °C[8]
Solubility in Water	198 g/L at 20 °C (Limited)[8]

## Experimental Protocols

### Synthesis: Continuous Esterification

A common industrial method for synthesizing **2-methoxypropyl acetate** is through the continuous esterification of 2-methoxypropanol with acetic acid using a solid acid catalyst.<sup>[2][8]</sup> This process is designed for high efficiency and continuous production.<sup>[2]</sup>

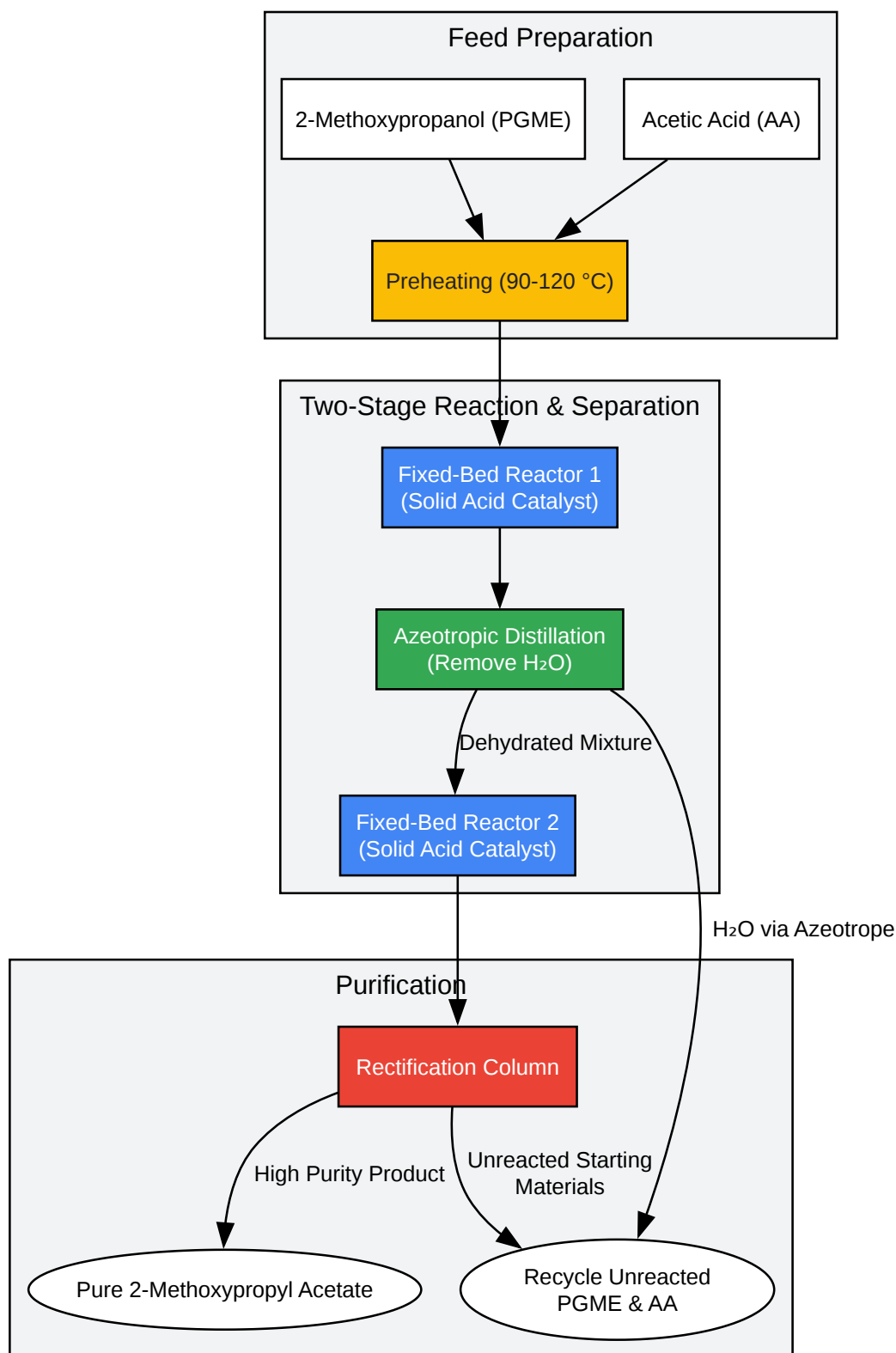
Materials and Equipment:

- 2-Methoxypropanol (PGME)
- Acetic acid (AA)
- Solid acid catalyst (e.g., polystyrenesulfonic acid resin like Amberlyst-15)<sup>[8]</sup>
- Azeotropic agent (e.g., cyclohexane or benzene)<sup>[8]</sup>
- Two continuous fixed-bed reactors<sup>[8]</sup>
- Preheating system
- Azeotropic distillation column<sup>[8]</sup>
- Rectification column<sup>[8]</sup>
- Pumps and flow controllers

Procedure:

- Catalyst Bed Preparation: The two fixed-bed reactors are packed with the solid acid catalyst.<sup>[8]</sup>
- Feed Preparation: The raw materials, 2-methoxypropanol and acetic acid, are preheated to the reaction temperature, typically between 90-120 °C.<sup>[8]</sup>
- First Esterification Stage: The preheated reactants are continuously pumped into the first fixed-bed reactor.<sup>[8]</sup> Molar ratios of PGME to AA can be varied (e.g., 1:1 to 1.5:1).<sup>[8]</sup>

- **Water Removal:** An azeotropic agent is introduced to continuously remove the water generated during the esterification process via azeotropic distillation.[\[8\]](#)
- **Second Esterification Stage:** The dehydrated mixture from the distillation column is fed into the second fixed-bed reactor to drive the reaction towards completion.[\[8\]](#)
- **Purification:** The final product is purified by rectification to remove any unreacted starting materials and byproducts. The unreacted PGME and acetic acid can be recycled back into the feed stream.[\[8\]](#)



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Continuous synthesis of **2-methoxypropyl acetate**.

## Analytical Protocol: Quantification by GC-FID (OSHA Method 99)

The Occupational Safety and Health Administration (OSHA) Method 99 details the collection and analysis of **2-methoxypropyl acetate** from workplace air.[\[9\]](#)[\[10\]](#)

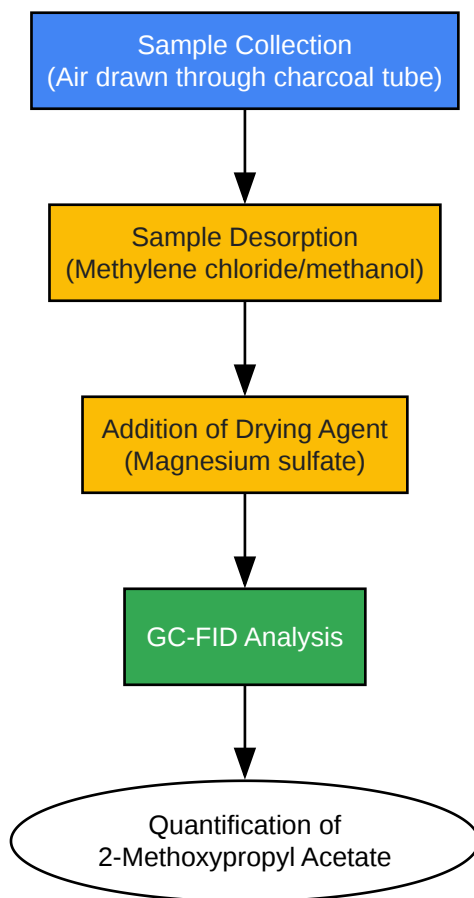
Materials and Equipment:

- Personal sampling pump
- Solid sorbent sampling tubes (coconut shell charcoal)[\[9\]](#)
- Vials
- Desorbing solvent: 95/5 (v/v) methylene chloride/methanol[\[9\]](#)
- Anhydrous magnesium sulfate or Drierite
- Gas chromatograph with a flame ionization detector (GC-FID)[\[9\]](#)

Procedure:

- Sample Collection: Air samples are collected by drawing a known volume of air through a coconut shell charcoal tube using a personal sampling pump.[\[9\]](#) The recommended flow rate is 0.1 L/min for a 10 L sample volume.[\[9\]](#)
- Sample Preparation:
  - The front and back sections of the charcoal tube are transferred to separate vials.[\[10\]](#)
  - A drying agent (magnesium sulfate or Drierite) is added to each vial.[\[10\]](#)
  - 1.0 mL of the desorbing solvent is added to each vial.[\[10\]](#)
  - The vials are immediately capped and shaken periodically for about 30 minutes.[\[10\]](#)
  - Samples should be refrigerated upon receipt by the laboratory to minimize hydrolysis.[\[9\]](#)

- Analysis: The desorbed samples are analyzed by GC-FID.[9]



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Analytical workflow for **2-methoxypropyl acetate**.

## Biological Activity and Toxicity

**2-Methoxypropyl acetate** is primarily used as an industrial solvent.[6] Its biological activity is mainly associated with toxicity at higher concentrations. It has been shown to cause moderate irritation, and at high doses in animal studies, it has led to a reduction in body weight development, thymic atrophy, and prenatal toxicity in rats.[11] There is no evidence to suggest its involvement in specific biological signaling pathways under normal exposure conditions.

## Isomeric Considerations

It is important to distinguish **2-methoxypropyl acetate** (the  $\beta$ -isomer) from its structural isomer, 1-methoxy-2-propyl acetate (the  $\alpha$ -isomer or PGMEA).[2] Although they share the same

molecular formula, the different placement of the methoxy and acetate groups results in variations in their physical and chemical properties, such as boiling points and vapor pressures. [2] Commercial production of the precursor, propylene glycol monomethyl ether, typically yields a mixture dominated by the  $\alpha$ -isomer.[2]

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